

# comparative analysis of different synthetic routes to 6-METHYL-5-HEPTEN-2-OL

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## Compound of Interest

Compound Name: 6-METHYL-5-HEPTEN-2-OL

Cat. No.: B3425772

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## A Comparative Guide to the Synthetic Routes of 6-Methyl-5-hepten-2-ol

For Researchers, Scientists, and Drug Development Professionals

**6-Methyl-5-hepten-2-ol**, also known as sulcatol, is a versatile chiral alcohol with applications as a pheromone in pest management and as a valuable building block in the synthesis of pharmaceuticals and fragrances. The efficient and stereoselective synthesis of this compound is of significant interest. This guide provides a comparative analysis of various synthetic routes to **6-methyl-5-hepten-2-ol**, offering a detailed examination of their methodologies, quantitative performance, and underlying chemical principles.

## At a Glance: Comparison of Synthetic Strategies

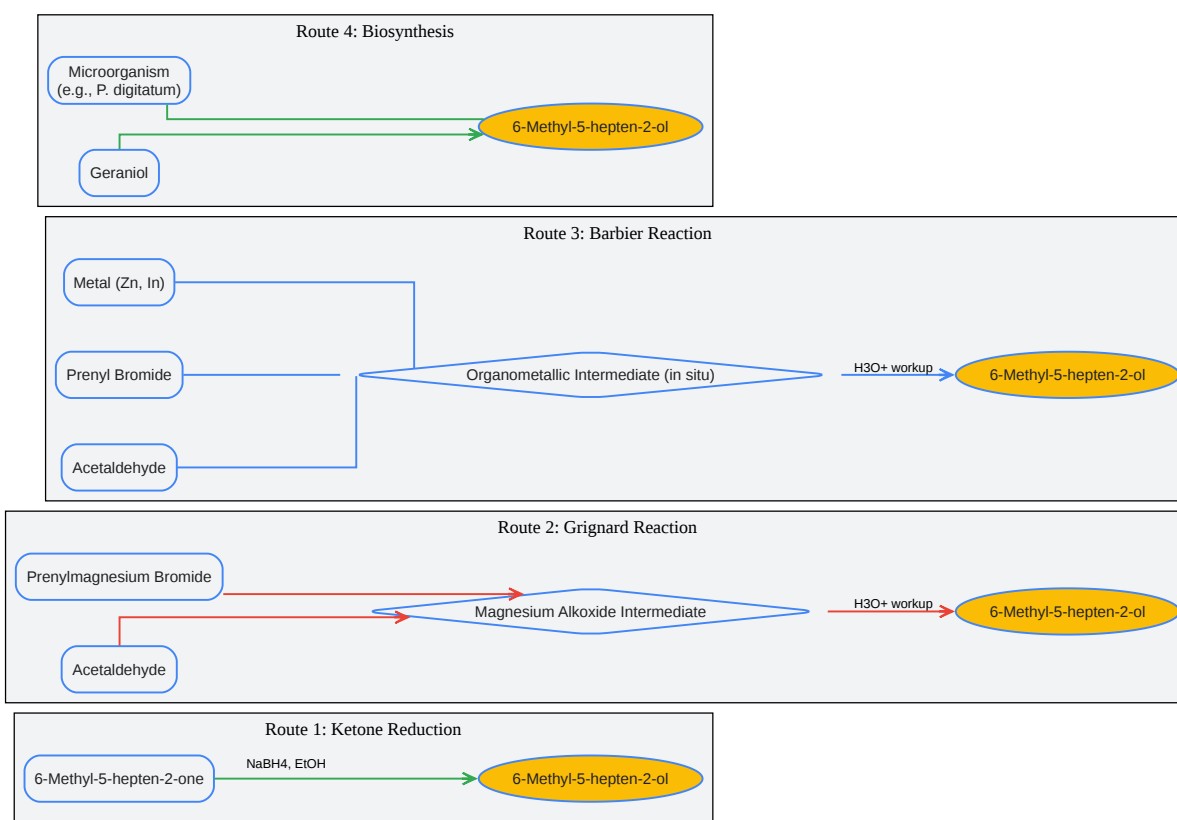
Synthetic Route	Key Transformation	Starting Materials	Typical Yield	Key Advantages	Key Disadvantages
1. Reduction of 6-Methyl-5-hepten-2-one	Ketone Reduction	6-Methyl-5-hepten-2-one, Sodium Borohydride	60-85%	High yield, readily available starting material, straightforward procedure.	Requires prior synthesis of the ketone precursor.
2. Grignard Reaction	Nucleophilic Addition	Aldehyde (e.g., Acetaldehyde), Organomagnesium Halide (e.g., Prenylmagnesium Bromide)	Moderate	Versatile for C-C bond formation, can be adapted for asymmetric synthesis.	Requires anhydrous conditions, Grignard reagent can be unstable.
3. Barbier Reaction	In situ Organometallic Addition	Aldehyde (e.g., Acetaldehyde), Alkyl Halide (e.g., Prenyl Bromide), Metal (e.g., Zinc, Indium)	Moderate	One-pot procedure, can tolerate some protic solvents, uses less sensitive metals. <sup>[1][2]</sup>	Can have lower yields and selectivity compared to Grignard reaction.
4. Biosynthetic Route	Biotransformation	Geraniol, Microorganisms (e.g., <i>Penicillium digitatum</i> )	Varies	Environmentally friendly, can be highly enantioselective.	Often requires specific microbial strains and culture conditions,

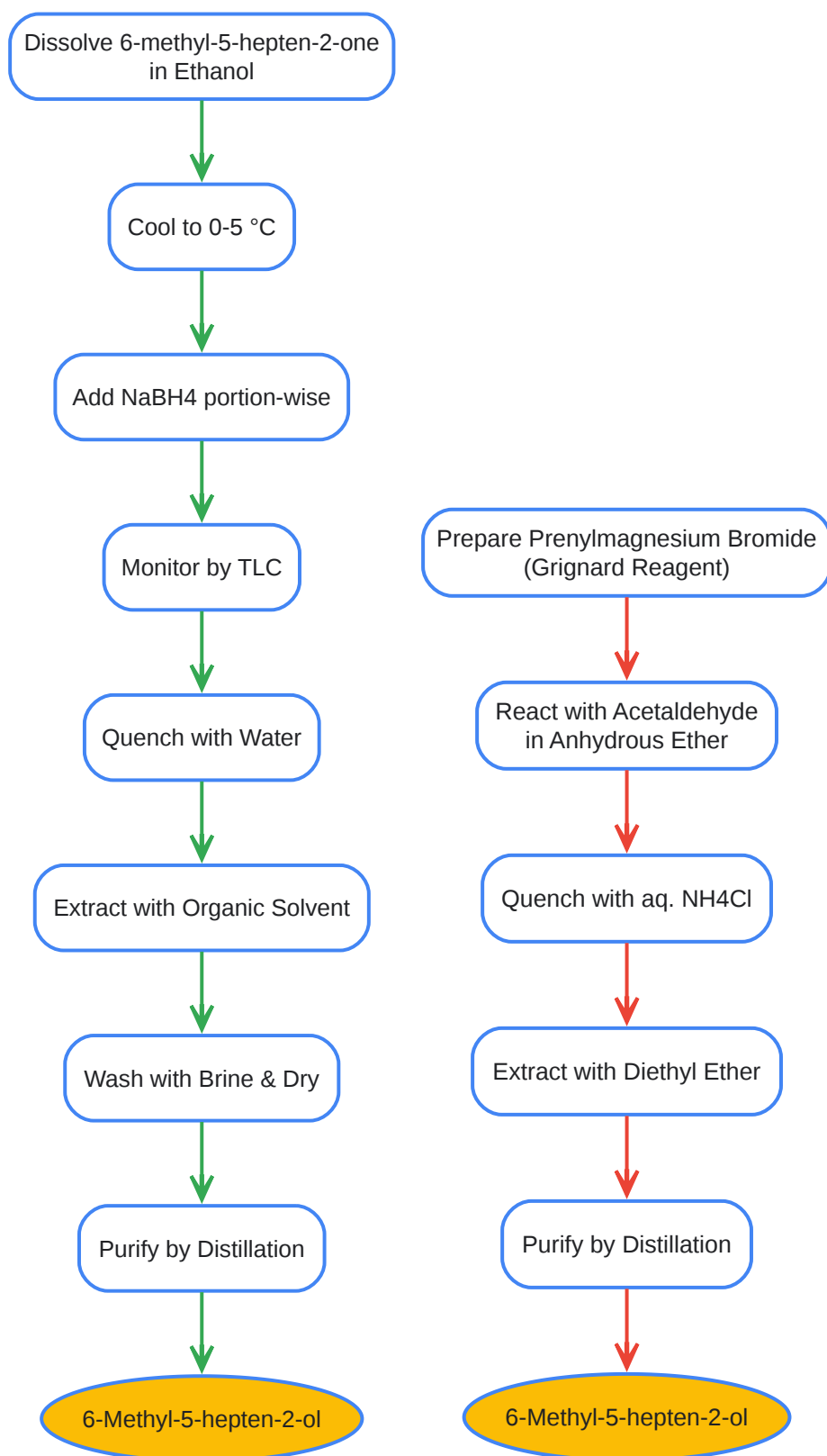
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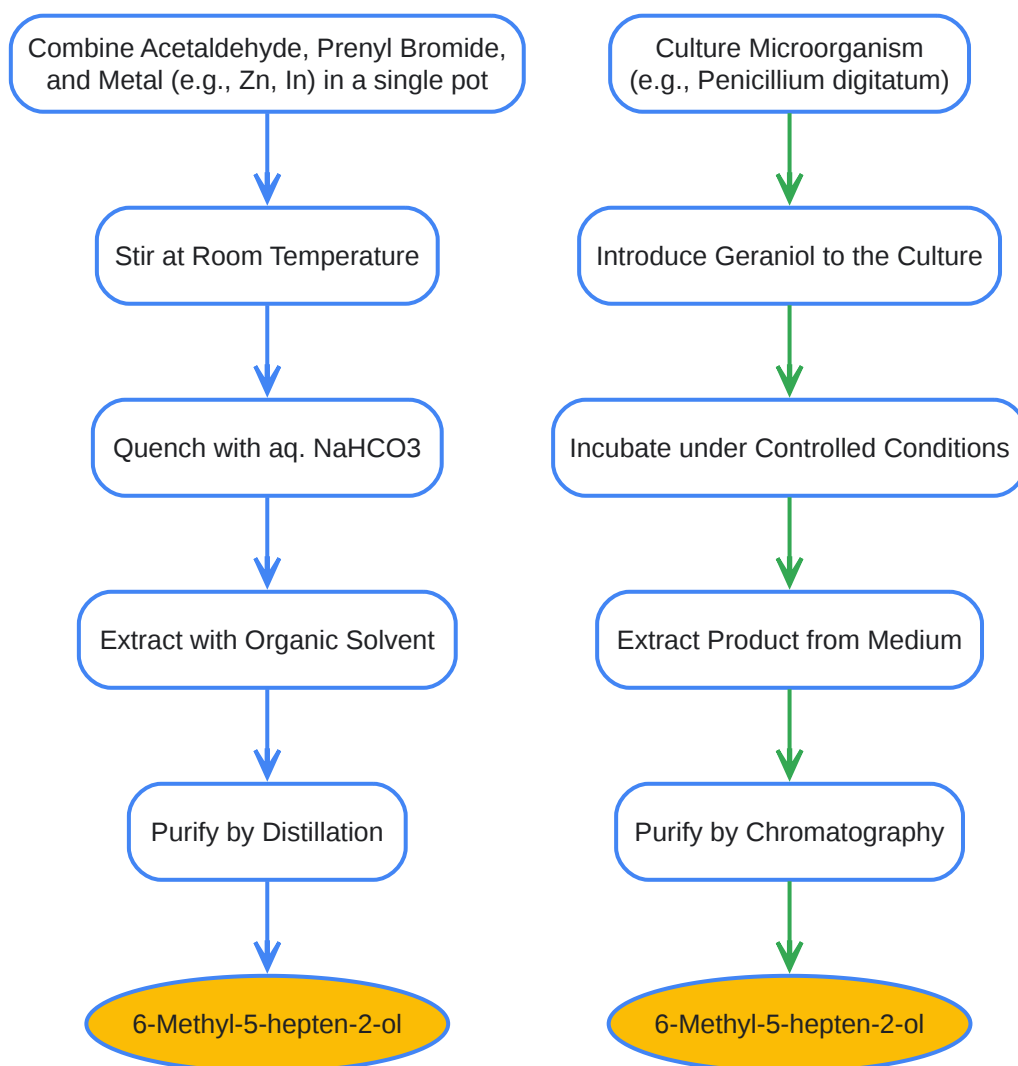
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## Visualizing the Synthetic Pathways

To illustrate the logical flow of the primary synthetic strategies, the following diagrams outline the key transformations.







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## References

- 1. Barbier reaction - Wikipedia [en.wikipedia.org]
- 2. alfa-chemistry.com [alfa-chemistry.com]

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